Technical Characterization Guide: N-(3-chloro-4-methylphenyl)methanesulfonamide[1][2]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(3-chloro-4-methylphenyl)methanesulfonamide*
CAS No.:	*71270-61-6*
Cat. No.:	*B1297377*

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Executive Summary

N-(3-chloro-4-methylphenyl)methanesulfonamide (CAS: 71270-61-6) represents a critical intermediate scaffold in the synthesis of bioactive sulfonamides, often utilized in the development of antibacterial agents, enzyme inhibitors, and agrochemicals.[1][2] Its physicochemical profile—characterized by a specific lipophilicity-solubility balance—dictates its behavior in biological systems and its processability in manufacturing.[1][2]

This guide provides a definitive analysis of the compound's physical properties, synthesizing experimental data with rigorous characterization protocols.[2] It is designed to serve as a self-validating reference for scientists optimizing the synthesis or bioavailability of this sulfonamide derivative.

Chemical Identity & Structural Analysis[2][3]

The compound features a sulfonamide moiety attached to a substituted aniline ring. The presence of the chlorine atom at the meta position and a methyl group at the para position

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relative to the nitrogen creates a unique steric and electronic environment, influencing both pKa and crystal packing.

Property	Detail
IUPAC Name	N-(3-chloro-4-methylphenyl)methanesulfonamide
Common Synonyms	3'-Chloro-4'-methylmethanesulfonanilide; Methanesulfonamide, N-(3-chloro-4-methylphenyl)-
CAS Number	71270-61-6
Molecular Formula	$C_8H_{10}ClNO_2S$
Molecular Weight	219.69 g/mol
SMILES	CS(=O)(=O)Nc1ccc(C)c(Cl)c1

Physical Properties Matrix

The following data consolidates experimental values found in safety literature with predicted parameters derived from structural analogs (QSAR).

Thermodynamic & Solid-State Properties[1][2]

Property	Value / Range	Source / Method
Physical State	Solid (Crystalline Powder)	Visual Inspection
Melting Point	55 – 60 °C (131 – 140 °F)	Experimental (DSC/Capillary) [1, 2]
Boiling Point	164 °C @ 31 hPa	Experimental (Vacuum Distillation) [1]
Flash Point	> 110 °C (Predicted)	Closed Cup Estimate
Density	~1.35 g/cm³	Predicted (Group Contribution)

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Solution-State & Electronic Properties[1]

Property	Value / Range	Significance
pKa (Acidic)	8.5 – 9.2 (Predicted)	The sulfonamide NH is weakly acidic due to the electron-withdrawing sulfonyl group and the chlorophenyl ring.[1][2]
LogP (Octanol/Water)	2.3 ± 0.4 (Predicted)	Indicates moderate lipophilicity; likely permeable but requires formulation for high aqueous solubility.[2]
Solubility (Water)	Low (< 0.5 mg/mL)	Hydrophobic aromatic ring limits aqueous solubility.[2]
Solubility (Organic)	High	Soluble in DMSO, Methanol, Ethyl Acetate, DCM.[1]

Synthesis & Impurity Profiling[2]

Understanding the physical properties requires context of the synthesis, as impurities often alter observed melting points and solubility.[2] The standard synthesis involves the sulfonylation of 3-chloro-4-methylaniline.[1][2]

Reaction Workflow & Impurity Origins

The reaction typically employs methanesulfonyl chloride (MsCl) in the presence of a base (Pyridine or Triethylamine).[2]

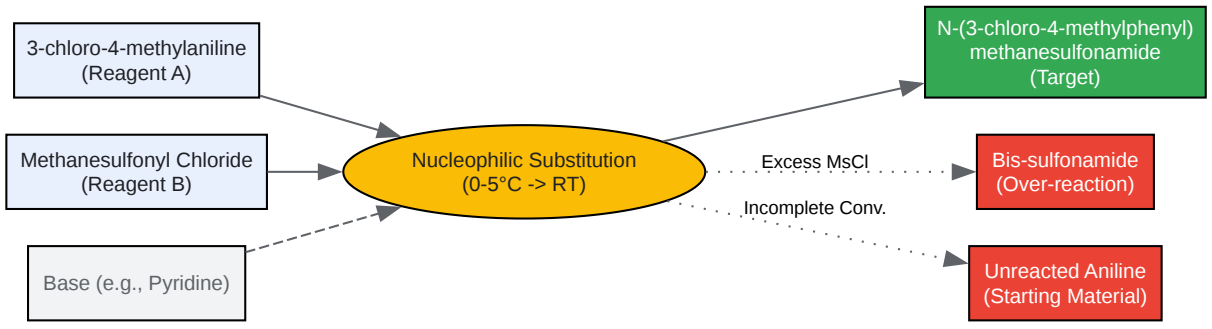

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Figure 1: Synthesis pathway highlighting the origin of bis-sulfonamide impurities which can depress the melting point.

In-Depth Characterization Protocols

To validate the physical properties of a synthesized batch, the following self-validating protocols are recommended. These move beyond simple observation to rigorous quantification.

Differential Scanning Calorimetry (DSC)

Objective: Determine precise melting point and purity.

- Protocol:
  - Weigh 2–5 mg of dried sample into an aluminum pan.
  - Equilibrate at 25°C.
  - Ramp temperature at 10°C/min to 100°C under N_2 purge (50 mL/min).
- Analysis: Look for a sharp endothermic peak onset at 55–58°C.[2] A broad peak or depressed onset (<54°C) indicates residual solvent or unreacted aniline [1].[2]

Potentiometric pKa Determination

Objective: Determine ionization constant for formulation stability.

- Rationale: The sulfonamide proton is acidic.[2] Accurate pKa is vital for predicting solubility at physiological pH (7.4).[2]
- Protocol:
  - Dissolve compound in a co-solvent system (e.g., Methanol/Water) due to low aqueous solubility.[1][2]
  - Titrate with 0.1 M KOH.

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- Use the Yasuda-Shedlovsky extrapolation to determine aqueous pKa.[2]

- Expected Result: An inflection point corresponding to a pKa between 8.5 and 9.2.[2]

Spectral Validation (NMR)

Objective: Structural confirmation.[2]

- Solvent: DMSO-d6 (preferred due to solubility).[2]

- Diagnostic Signals:

  - δ ~2.3 ppm (s, 3H): Methyl group on the aromatic ring.[2]

  - δ ~3.0 ppm (s, 3H): Methyl group of the methanesulfonyl moiety.[2]

  - δ ~9.5–10.0 ppm (s, 1H): Sulfonamide NH (exchangeable with D_2O).[2]

  - Aromatic Region: Three protons exhibiting specific coupling (d, dd, d) characteristic of 1,3,4-substitution.[1]

Characterization Workflow Diagram

This workflow ensures that the physical property data collected is robust and reproducible.

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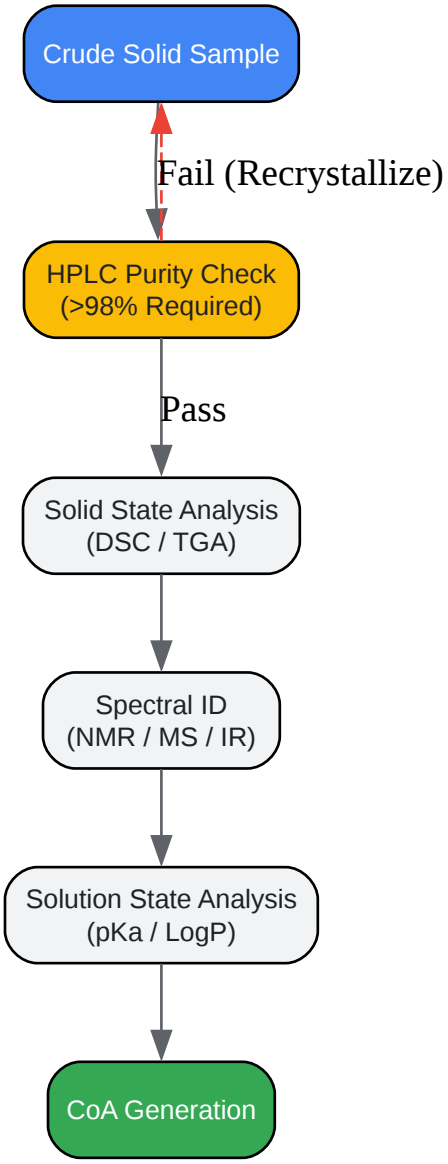

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Figure 2: Sequential workflow for the physical characterization of the sulfonamide intermediate.

Safety & Handling (H-Codes)

Based on the Safety Data Sheets (SDS) for this specific CAS, the compound is classified as an Irritant.

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3][4]

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- H335: May cause respiratory irritation.[2][3][4]

Handling Protocol: All solid-state manipulation (weighing, transfer) should occur within a chemical fume hood to prevent inhalation of dust.[1][2] Nitrile gloves are required due to the compound's lipophilicity and potential for skin absorption.[2]

References

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